

3'-Fluoroacetophenone: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3'-Fluoroacetophenone

Cat. No.: B146931

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This document provides a comprehensive overview of the safety and handling protocols for **3'-Fluoroacetophenone**, a key intermediate in pharmaceutical and agrochemical synthesis. Adherence to these guidelines is crucial for maintaining a safe laboratory environment and ensuring the well-being of all personnel.

Chemical and Physical Properties

3'-Fluoroacetophenone is a combustible liquid that is slightly soluble in water.^{[1][2]} Its key physical and chemical properties are summarized below.

Property	Value	References
Molecular Formula	C8H7FO	[1][3][4]
Molecular Weight	138.14 g/mol	[1][3][4][5][6]
CAS Number	455-36-7	[1][4][5][6][7][8][9]
EC Number	207-245-4	[3][5][6][8]
Appearance	Clear colorless to pale yellow or light orange liquid	[1][2][10]
Boiling Point	81 °C at 9 mmHg	[1][2][5][6]
Melting Point	-3 °C	[2][11]
Flash Point	81 °C (177.8 °F) - closed cup	[2][5][12]
Density	1.126 g/mL at 25 °C	[1][2][5][6]
Refractive Index	n _{20/D} 1.509	[1][2][5][6]
Water Solubility	Slightly soluble	[1][2][13]
Vapor Pressure	0.27 mmHg at 25°C	[13]

Hazard Identification and Classification

3'-Fluoroacetophenone is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Hazard Class	Category	Hazard Statement	References
Flammable Liquids	4	H227: Combustible liquid	[7][11]
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[2][3][5][7][11][12]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	[2][3][5][7][11][12]
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)	H335: May cause respiratory irritation	[2][3][5][7][12]

Signal Word: Warning[2][3][5][7][11][12]

Hazard Pictogram:

- GHS07 (Exclamation Mark)[5][7]

Experimental Protocols

While specific experimental data on the toxicological properties of **3'-Fluoroacetophenone** are not readily available in the public domain, the hazard classifications are based on standardized testing protocols. The methodologies for determining skin and eye irritation, as well as respiratory irritation, generally follow OECD (Organisation for Economic Co-operation and Development) guidelines for the testing of chemicals. These protocols involve the application of the substance to animal models or in vitro systems to assess the potential for damage.

Safe Handling and Storage

Proper handling and storage are essential to minimize exposure and risk.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[7][14][15]
- Ensure that eyewash stations and safety showers are readily accessible.[14][15]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[5\]](#)[\[12\]](#)
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber).[\[5\]](#)[\[12\]](#)
- Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA-approved respirator with an organic vapor cartridge.[\[14\]](#)
- Body Protection: Wear a lab coat or other protective clothing.[\[7\]](#)

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[\[14\]](#)[\[15\]](#)
- Avoid breathing vapors or mist.[\[7\]](#)[\[14\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[7\]](#)[\[11\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)
- Wash hands thoroughly after handling.[\[7\]](#)[\[11\]](#)[\[14\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area.[\[7\]](#)[\[11\]](#)[\[13\]](#)[\[14\]](#)
- Keep the container tightly closed.[\[7\]](#)[\[11\]](#)[\[13\]](#)[\[14\]](#)
- Store locked up.[\[7\]](#)[\[14\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[\[15\]](#)

First Aid Measures

In the event of exposure, follow these first aid procedures:

Exposure Route	First Aid Measures	References
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.	[7] [14]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.	[7] [11] [14]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.	[2] [7] [11] [14]
Ingestion	Do not induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Seek medical attention.	[14]

Fire and Explosion Hazards

3'-Fluoroacetophenone is a combustible liquid.

- Flash Point: 81 °C (177.8 °F) - closed cup.[\[2\]](#)[\[5\]](#)[\[12\]](#)
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[7\]](#)[\[14\]](#)

- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Hazardous Combustion Products: Carbon monoxide, carbon dioxide, and hydrogen fluoride. [\[14\]](#)
- Firefighting Procedures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear. [\[14\]](#) Use water spray to cool unopened containers.

Spillage and Disposal

Spill Response:

- Evacuate personnel from the area.
- Remove all sources of ignition. [\[14\]](#)[\[15\]](#)
- Ventilate the area.
- Wear appropriate personal protective equipment.
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
- Collect the absorbed material into a suitable container for disposal.

Disposal:

- Dispose of waste in accordance with local, state, and federal regulations. [\[7\]](#)[\[14\]](#) Do not allow the chemical to enter drains or waterways.

Stability and Reactivity

- Chemical Stability: Stable under normal storage conditions. [\[13\]](#)[\[14\]](#)[\[15\]](#)
- Conditions to Avoid: Heat, flames, sparks, and other sources of ignition. [\[15\]](#)
- Incompatible Materials: Strong oxidizing agents, strong bases, and strong reducing agents. [\[15\]](#)

- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, and hydrogen fluoride.[\[14\]](#)
- Hazardous Polymerization: Will not occur.

Visualizations

The following diagrams illustrate key safety workflows and relationships for handling **3'-Fluoroacetophenone**.

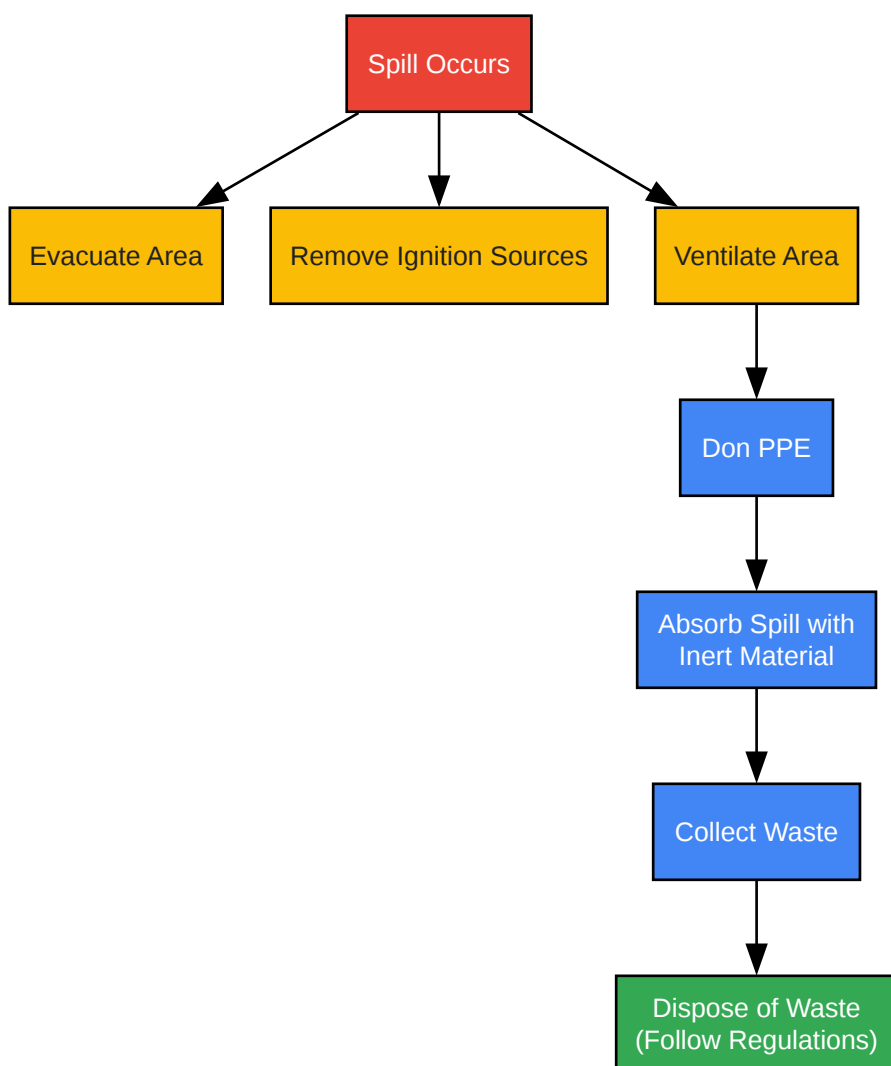


Figure 1: Emergency Response Workflow for Spills

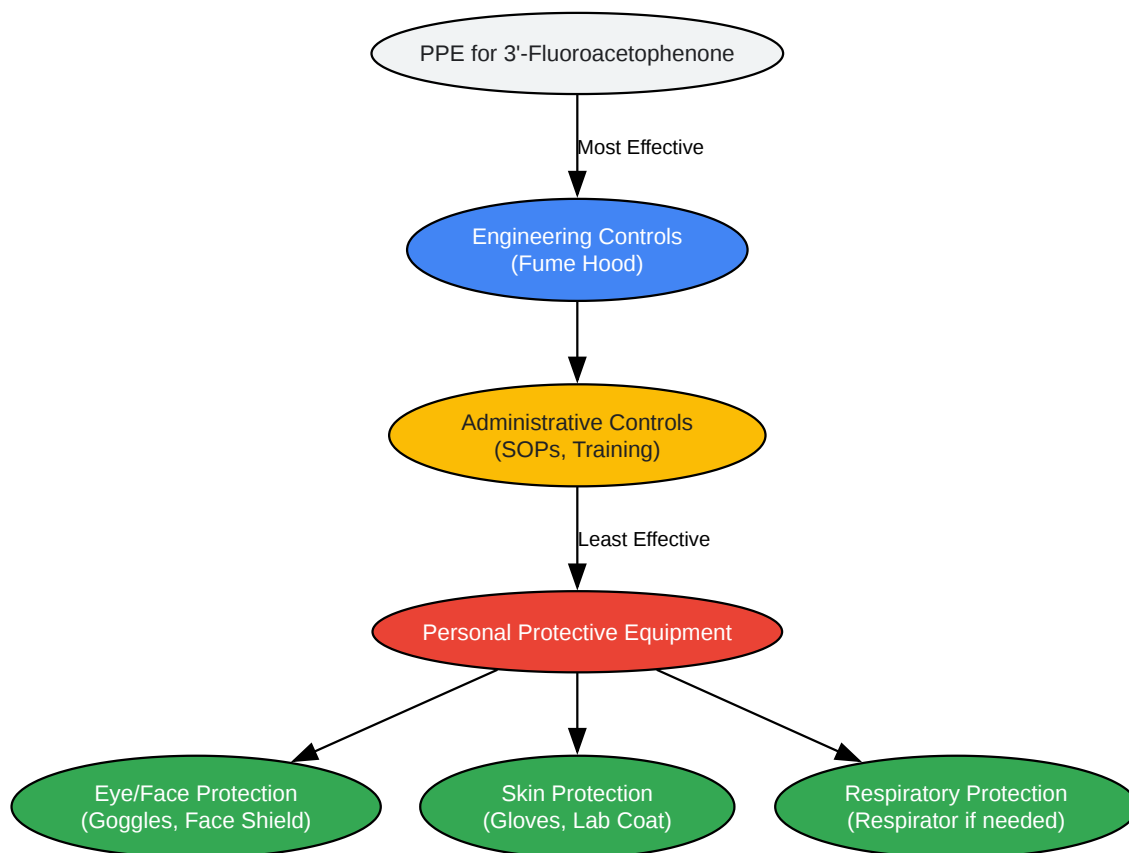


Figure 2: Personal Protective Equipment (PPE) Hierarchy

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